

# An In-depth Technical Guide to DS01080522 (CAS Number: 2832159-84-7)

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## Compound of Interest

Compound Name: DS01080522

Cat. No.: B15142608

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## Abstract

**DS01080522** is a potent and selective inhibitor of the Protein Kinase A (PKA) catalytic subunit alpha (PRKACA). This document provides a comprehensive overview of the known properties of **DS01080522**, including its chemical identity, biological activity, and its role in the PRKACA signaling pathway. The information is intended to support further research and development efforts involving this compound.

## Chemical and Physical Properties

**DS01080522** is a small molecule inhibitor with the following identified properties:

Property	Value
CAS Number	2832159-84-7
Molecular Formula	C <sub>23</sub> H <sub>20</sub> Cl <sub>2</sub> N <sub>4</sub> O <sub>3</sub>
Molecular Weight	471.34 g/mol
IUPAC Name	1-Chloro-N-[(S)-(3-chloro-4-cyanophenyl) [(2R,4S)-4-hydroxy-2-pyrrolidinyl]methyl]-7-methoxy-6-isoquinolinecarboxamide
SMILES	<chem>O=C(NC([C@@H]1C--INVALID-LINK--CN1)c2ccc(C#N)c(Cl)c2)c3cc4c(cc3OC)c(Cl)cn=c4</chem>
Appearance	Solid at room temperature[1]
Storage Conditions	Store at -20°C for long-term stability[1]

Note: Detailed physicochemical properties such as melting point, boiling point, and a comprehensive solubility profile are not yet publicly available.

## Biological Activity

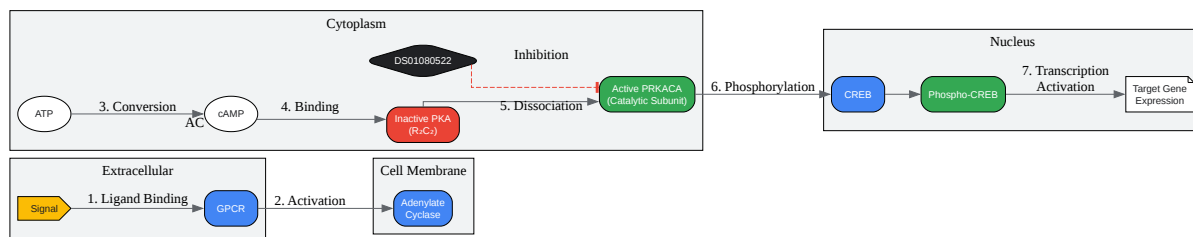
**DS01080522** is a highly potent inhibitor of PRKACA, a key enzyme in the cAMP-dependent signaling pathway. Its inhibitory activity has been quantified in biochemical and cell-based assays.

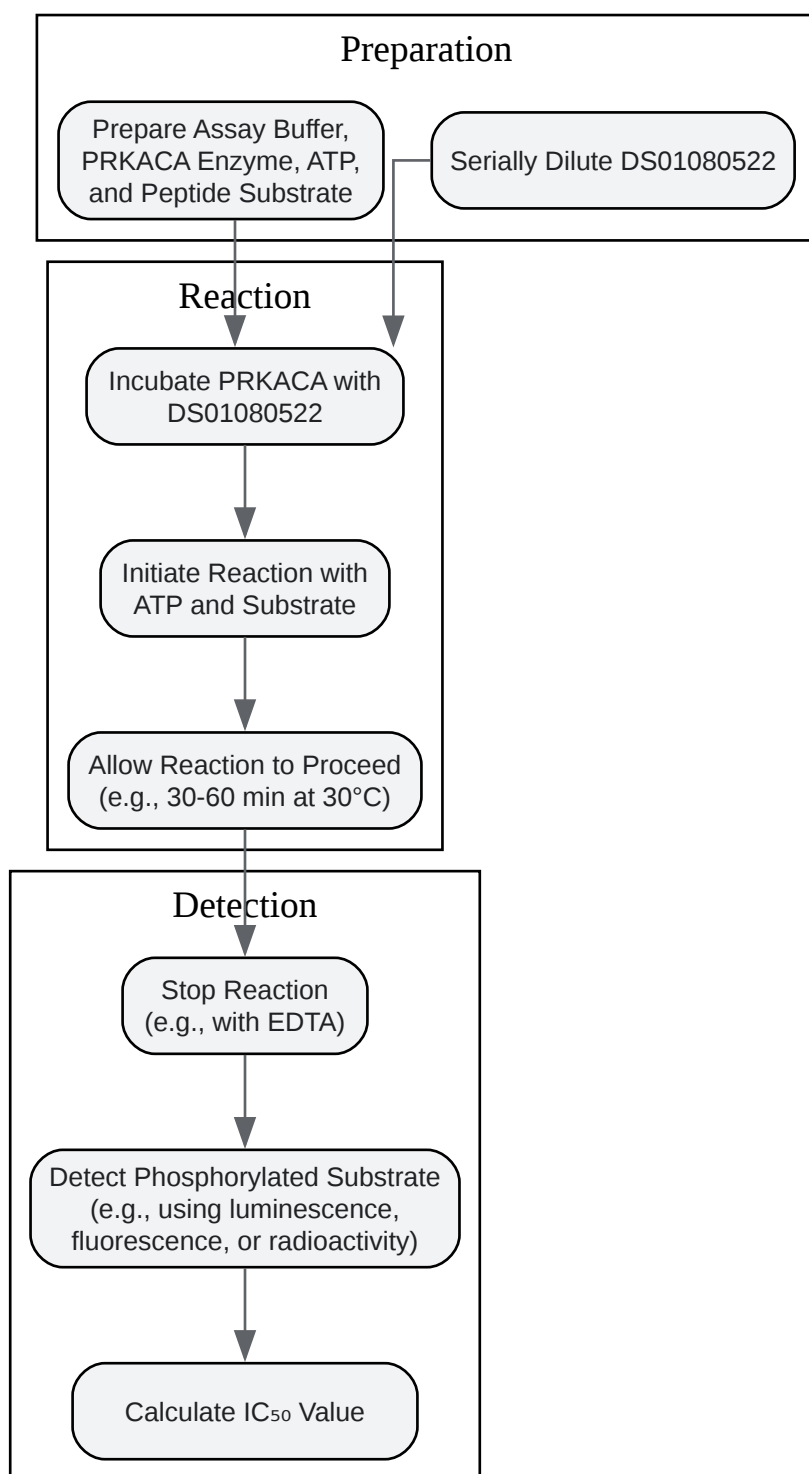
Assay	IC <sub>50</sub> Value
PRKACA Kinase Activity	0.8 nM
CREB Phosphorylation (in NIH/3T3 cells)	66 nM[2]

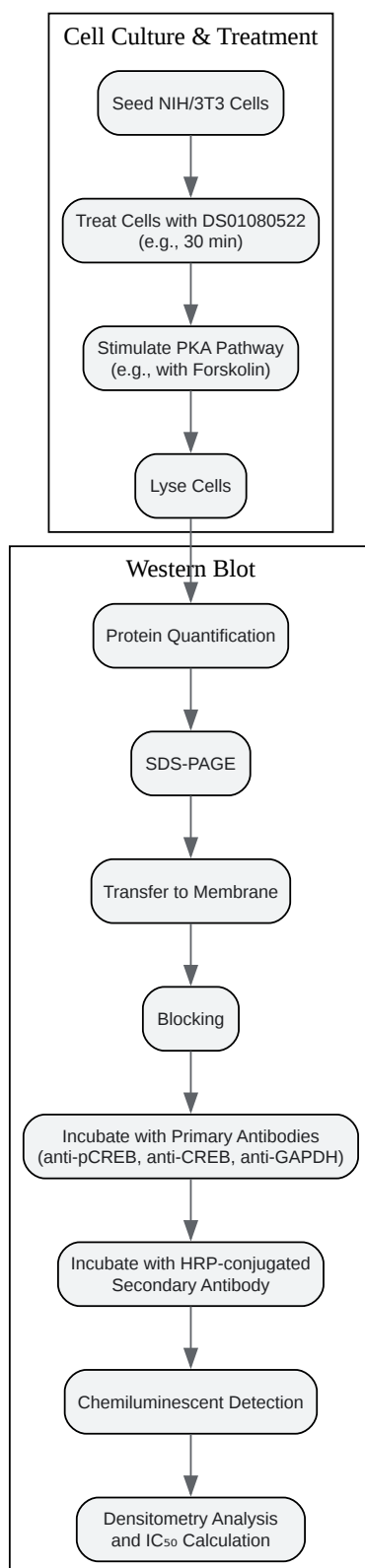
The inhibition of PRKACA by **DS01080522** leads to a downstream reduction in the phosphorylation of cAMP Response Element-Binding Protein (CREB), a crucial transcription factor involved in cellular processes such as proliferation, differentiation, and survival.

## Signaling Pathway

**DS01080522** exerts its biological effects by directly targeting the catalytic subunit of PKA (PRKACA). The canonical PKA signaling pathway and the point of inhibition by **DS01080522** are illustrated below.







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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. tandfonline.com [tandfonline.com]
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